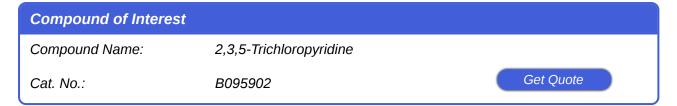


# 2,3,5-Trichloropyridine molecular weight and formula

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An In-depth Technical Guide to 2,3,5-Trichloropyridine: Molecular Weight and Formula

This guide provides essential information on the molecular weight and chemical formula of **2,3,5-Trichloropyridine**, a compound of interest for researchers, scientists, and professionals in drug development.

## **Core Data Summary**

The fundamental molecular properties of **2,3,5-Trichloropyridine** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C5H2Cl3N[1][2][3]
Molecular Weight	182.44 g/mol [1][3]
Alternate Molecular Weight	182.43 g/mol [2]

## **Chemical Identity and Structure**

The logical relationship between the name, formula, and molecular weight of **2,3,5- Trichloropyridine** is illustrated in the following diagram.



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Caption: Chemical Identity of **2,3,5-Trichloropyridine**.

## **Experimental Protocols**

Detailed experimental protocols for determining the molecular weight and formula of **2,3,5- Trichloropyridine** typically involve techniques such as mass spectrometry and elemental analysis.

Mass Spectrometry for Molecular Weight Determination:

- Sample Preparation: A dilute solution of 2,3,5-Trichloropyridine is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into the mass spectrometer and ionized, commonly
  using techniques like Electrospray Ionization (ESI) or Electron Impact (EI).
- Mass Analysis: The ionized molecules are passed through a mass analyzer (e.g., quadrupole, time-of-flight) which separates them based on their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion [M]+ or a protonated/adducted molecule [M+H]+ is used to determine the molecular weight.

Elemental Analysis for Molecular Formula Determination:

- Combustion: A precisely weighed sample of 2,3,5-Trichloropyridine is combusted in a furnace in the presence of excess oxygen.
- Gas Separation: The combustion products (CO2, H2O, N2, and HCl) are passed through a series of traps or a gas chromatography column to separate them.



- Quantification: The amount of each gas is measured using detectors (e.g., thermal conductivity detector).
- Calculation: From the masses of the combustion products, the percentage composition of each element (C, H, N, Cl) in the original sample is calculated. This data is then used to determine the empirical formula, which for 2,3,5-Trichloropyridine, corresponds to its molecular formula, C5H2Cl3N.[1][2][3]

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